Technical Guide: Physicochemical Properties & Applications of 2-Methoxybenzenethiol[1]

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Compound of Interest	
Compound Name:	*2-Methoxybenzenethiol*
CAS No.:	*7217-59-6*
Cat. No.:	*B042552*

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Executive Summary

2-Methoxybenzenethiol (CAS: 7217-59-6), also known as o-thioguaiacol or 2-mercaptoanisole, is a high-value organosulfur intermediate utilized in the synthesis of pharmaceuticals, agrochemicals, and flavorants.[1][2][3][4] Distinguished by the ortho-positioning of a methoxy (-OCH_3) group relative to the thiol (-SH) moiety, this compound exhibits unique electronic and steric properties that differentiate it from its meta and para isomers.[1]

This guide provides a comprehensive technical analysis of **2-methoxybenzenethiol**, focusing on its physicochemical profile, synthetic pathways, and utility as a pharmacophore in drug discovery. It is designed to serve as a reference for optimizing experimental workflows involving thiolation and metal-ligand coordination.[1]

Molecular Identity & Structural Analysis

The reactivity of **2-methoxybenzenethiol** is governed by the interplay between the electron-donating methoxy group and the nucleophilic thiol group.[1]

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- IUPAC Name: **2-Methoxybenzenethiol**[1][2][5]
- Common Synonyms:o-Thioguaiacol, 2-Mercaptoanisole, 2-Methoxythiophenol[1]
- Molecular Formula: C_7H_8OS[6]
- SMILES:COc1ccccc1S

Electronic & Steric Effects (The Ortho Effect)

Unlike simple thiophenols, the 2-methoxy variant possesses an intramolecular interaction zone.[1]

- Electronic Activation: The methoxy group acts as a strong

  -donor (resonance effect), increasing electron density on the aromatic ring.[1] This makes the sulfur atom more nucleophilic compared to unsubstituted benzenethiol.[1]
- Intramolecular Hydrogen Bonding: A weak intramolecular hydrogen bond exists between the thiol proton and the methoxy oxygen (

).[1] This interaction stabilizes the neutral molecule but can slightly retard deprotonation kinetics compared to para-isomers.[1]
- Chelation Potential: In medicinal chemistry, the S,O-bidentate motif allows for the formation of stable 5-membered chelate rings with transition metals (e.g., Zn^{2+}, Cu^{2+}), a critical feature for metalloenzyme inhibitors.

Physicochemical Profile

The following data represents a consensus of experimental and predicted values suitable for process design.

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Property	Value / Range	Conditions	Significance
Molecular Weight	140.20 g/mol	-	Stoichiometric calculations
Physical State	Liquid	25 °C	Handling & dosing
Appearance	Colorless to pale yellow	-	Purity indicator (darkens on oxidation)
Boiling Point	225 – 228 °C	760 mmHg	High thermal stability
Boiling Point (Reduced)	99 °C	8 mmHg	Distillation purification parameter
Density	1.14 – 1.15 g/mL	25 °C	Volumetric dosing
Refractive Index ( )	1.591	20 °C	Purity verification
pKa (Thiol)	~6.62 (Predicted)	Aqueous	Acidity comparable to thiophenol (6.[1][2][3][4][7]6)
LogP	2.23 – 2.30	-	Lipophilicity; membrane permeability
Solubility	Insoluble	Water	Requires organic co-solvents
Solubility	Soluble	EtOH, DMSO, CH_2Cl_2	Standard reaction media
Odor Threshold	Very Low (< 1 ppm)	-	Stench: Requires fume hood/scrubber

Synthesis & Production Protocols

While industrial routes often employ the reduction of sulfonyl chlorides or high-temperature reaction of sodium phenoxide with sulfur, the Leuckart Thiophenol Synthesis (via Xanthate) is

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the preferred laboratory-scale method due to its high specificity and safety profile compared to direct sulfuration.[1]

Experimental Protocol: Xanthate Method (From o-Anisidine)

Objective: Convert 2-methoxyaniline (o-anisidine) to **2-methoxybenzenethiol**.

Reagents:

- 2-Methoxyaniline (1.0 eq)[1][3]
- Sodium Nitrite (1.1 eq)[1]
- Hydrochloric Acid (conc.)[1]
- Potassium Ethyl Xanthate (1.2 eq)[1]
- Potassium Hydroxide (pellets)[1]

Workflow:

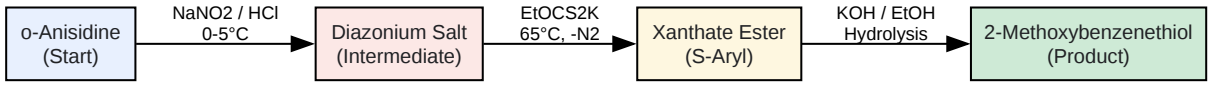
- Diazotization:
  - Dissolve 2-methoxyaniline in HCl/water mixture.[1]
  - Cool to 0–5 °C in an ice bath.[1]
  - Add aqueous $NaNO_2$ dropwise, maintaining temperature < 5 °C. Critical: Exceeding 5 °C causes phenol by-product formation.[1]
- Xanthate Formation:
  - Add the cold diazonium salt solution slowly to a solution of Potassium Ethyl Xanthate (65 °C) with vigorous stirring.
  - Observation: Evolution of N_2 gas and formation of the heavy oily xanthate ester.
- Hydrolysis:

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- Extract the organic xanthate layer.[1]
- Reflux with ethanolic KOH for 4–6 hours to cleave the ester.[1]

- Isolation:
  - Acidify the mixture with dilute H_2SO_4 (to pH ~2).[1]
  - Extract the free thiol with Dichloromethane (DCM).[1]
  - Dry over $MgSO_4$ and concentrate.[1]
- Purification:
  - Distill under reduced pressure (99 °C @ 8 mmHg) to obtain the pure thiol.

Visualization: Synthesis Pathway



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Figure 1: The Leuckart synthesis pathway for converting o-anisidine to **2-methoxybenzenethiol** via a xanthate intermediate.[1]

Applications in Drug Discovery & Medicinal Chemistry

2-Methoxybenzenethiol is not merely a building block; it is a functional pharmacophore used to modulate lipophilicity and metal binding.[1]

A. Metalloenzyme Inhibition (Zinc Binding)

The **2-methoxybenzenethiol** motif acts as a bidentate ligand.[1] In Matrix Metalloproteinase (MMP) inhibitors, the thiol sulfur binds the catalytic Zinc (Zn^{2+}) ion, while the ortho-methoxy

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oxygen provides a secondary coordination point or influences the orientation of the inhibitor within the active site via steric bulk.[1]

B. Heterocycle Formation

It is a key precursor for Benzothiazoles and Benzimidazoles.[1]

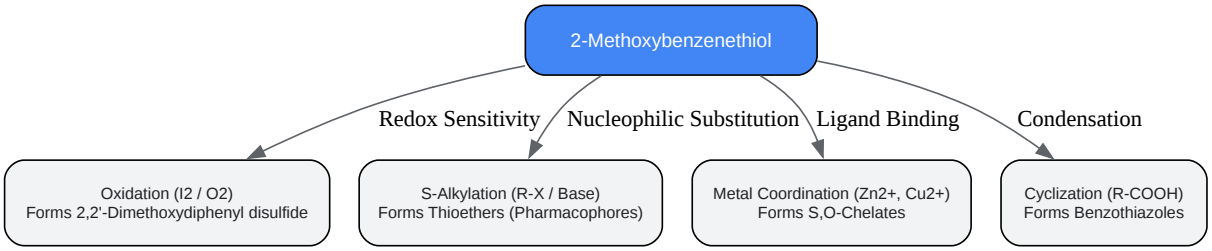
- Reaction: Condensation with carboxylic acids or aldehydes.[1]
- Utility: Synthesis of biological probes (e.g., Thioflavin analogues) and antioxidant therapeutic agents.

C. Bioisosterism

The methoxy-thiol group serves as a bioisostere for o-methoxyphenol (guaiacol), replacing the hydroxyl donor with a thiol.[1] This substitution:

- Increases lipophilicity (LogP ~2.3 vs ~1.3 for guaiacol).[1]
- Enhances metabolic stability against O-glucuronidation.[1]
- Alters redox potential (Thiol/Disulfide exchange).[1]

Visualization: Reactivity Map



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Figure 2: Primary reactivity modes of **2-methoxybenzenethiol** in synthetic and medicinal chemistry contexts.[1]

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Stability, Safety, and Handling (E-E-A-T)

Warning: This compound is classified as a Stench agent and a Skin/Eye Irritant.

Odor Control (The "Bleach Protocol")

Thiols have low odor thresholds.[1] To neutralize spills or clean glassware:

- Solution: Prepare a 5% Sodium Hypochlorite (Bleach) solution.[1]
- Mechanism: Hypochlorite oxidizes the thiol (-SH) to the odorless sulfonic acid ($-SO_3H$) or disulfide.[1]
- Protocol: Soak all glassware in the bleach bath for 24 hours before standard washing.[1] Never wash thiol-contaminated glass directly in an open sink.[1]

Oxidation Sensitivity[1]

- Storage: Store under an inert atmosphere (Nitrogen or Argon) at 2–8 °C.
- Degradation: Upon exposure to air, it slowly oxidizes to 2,2'-dimethoxydiphenyl disulfide (a solid precipitate).[1] If the liquid turns cloudy or solidifies, check purity via TLC or GC.

Toxicity[6][10][11][12]

- GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit.[8][9][10] 2A.
- PPE: Nitrile gloves (double gloving recommended), chemical splash goggles, and a lab coat. Always handle inside a certified fume hood.[1]

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